

An In-depth Technical Guide on 4-Nitrothalidomide: Current Knowledge and Future Directions

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Compound of Interest

Compound Name: 4-Nitrothalidomide, (+)-

Cat. No.: B15191888

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For the attention of: Researchers, scientists, and drug development professionals.

Preamble: This document provides a comprehensive overview of the available scientific and technical information regarding 4-Nitrothalidomide. It is critical to note at the outset that publicly available research predominantly focuses on the racemic mixture of 4-Nitrothalidomide.

Specific data detailing the discovery, development, and distinct biological profile of the (+)-4-Nitrothalidomide enantiomer is not available in the current body of scientific literature.

Therefore, this guide synthesizes the information on 4-Nitrothalidomide (racemic) and provides context based on the well-documented stereospecific activities of thalidomide and its analogs.

Introduction

4-Nitrothalidomide is a synthetic derivative of thalidomide, a compound with a complex history, marked by its tragic teratogenic effects and its subsequent repurposing as a powerful immunomodulatory and anti-cancer agent.[1] Like other thalidomide analogs, 4-Nitrothalidomide's biological activities are of significant interest to the scientific community. It is recognized primarily as a key intermediate in the synthesis of the more potent immunomodulatory drug, pomalidomide.[2][3] However, 4-Nitrothalidomide itself has demonstrated biological activity, notably the inhibition of Human Umbilical Vein Endothelial Cell (HUVEC) proliferation, suggesting potential anti-angiogenic properties.[3]

The chirality of thalidomide is a critical determinant of its biological effects. The (S)-enantiomer is primarily associated with the devastating teratogenic effects, while the (R)-enantiomer is believed to be responsible for its sedative properties.[4] However, the enantiomers can interconvert in vivo, complicating the attribution of specific effects to a single stereoisomer.[1] This well-established precedent underscores the necessity of characterizing the individual enantiomers of any thalidomide analog, including 4-Nitrothalidomide. To date, such a detailed investigation into the specific properties of (+)-4-Nitrothalidomide versus its (-)-enantiomer has not been published.

Physicochemical Properties

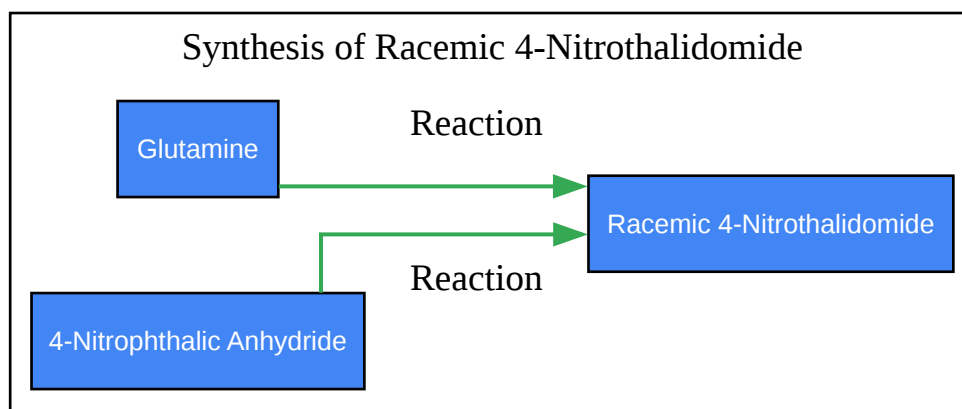
A summary of the known physicochemical properties of 4-Nitrothalidomide (racemic mixture) is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₃ H ₉ N ₃ O ₆	[5]
Molecular Weight	303.23 g/mol	[5]
CAS Number	19171-18-7	[5]
IUPAC Name	2-(2,6-dioxopiperidin-3-yl)-4-nitroisoindole-1,3-dione	[5]
Melting Point	>200 °C	
Boiling Point	603.4 °C at 760 mmHg	
Physical Form	Solid	

Synthesis and Chiral Resolution

3.1. Synthesis of Racemic 4-Nitrothalidomide

The synthesis of racemic 4-Nitrothalidomide is not extensively detailed in the readily available literature but is understood to be a modification of the original thalidomide synthesis. A general synthetic workflow is depicted below.

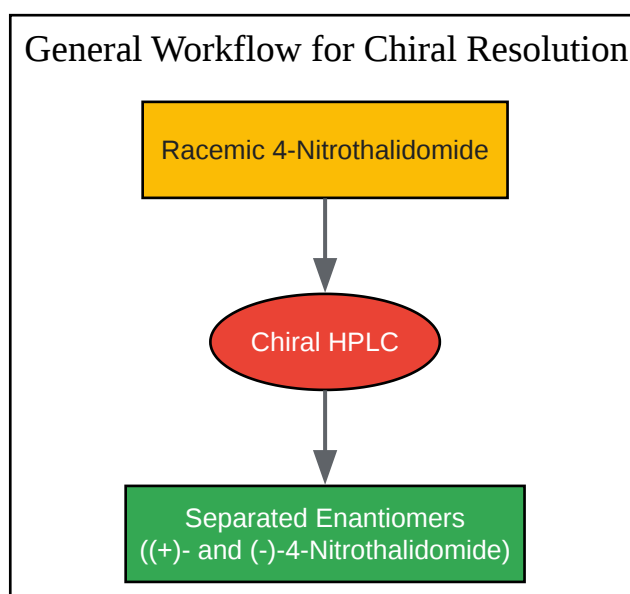


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A simplified workflow for the synthesis of racemic 4-Nitrothalidomide.

3.2. Chiral Resolution

While specific protocols for the chiral resolution of 4-Nitrothalidomide are not published, methods for the separation of other thalidomide analogs are well-established.[6] Chiral High-Performance Liquid Chromatography (HPLC) is a common technique for separating enantiomers.[7][8] This methodology typically employs a chiral stationary phase that interacts differently with each enantiomer, allowing for their separation.



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A conceptual workflow for the chiral resolution of 4-Nitrothalidomide.

Biological Activity and Mechanism of Action

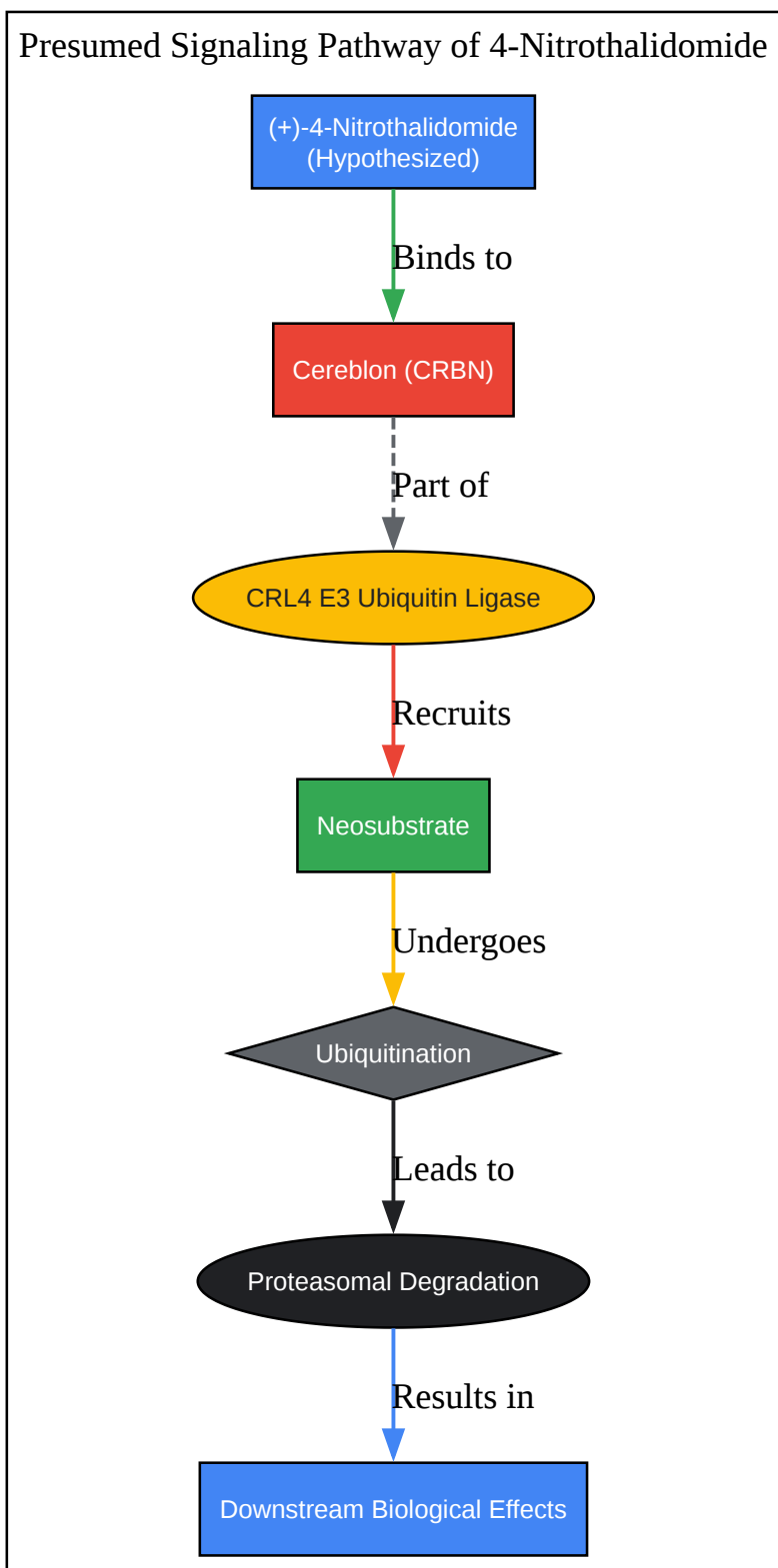
4.1. Known Biological Activity of Racemic 4-Nitrothalidomide

The primary reported biological activity of racemic 4-Nitrothalidomide is the inhibition of HUVEC proliferation.[3] This suggests potential anti-angiogenic effects, a hallmark of thalidomide and its more potent derivatives, lenalidomide and pomalidomide. However, no quantitative data, such as IC₅₀ values, are available in the public domain.

4.2. Presumed Mechanism of Action: Cereblon Binding

The mechanism of action of thalidomide and its analogs is primarily mediated through their binding to the protein cereblon (CRBN).[4] CRBN is a substrate receptor of the CUL4-RBX1-DDB1-CRBN (CRL4CRBN) E3 ubiquitin ligase complex. The binding of a thalidomide analog to CRBN alters the substrate specificity of the E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of specific target proteins, known as neosubstrates.

The stereochemistry of the ligand plays a crucial role in the binding to CRBN and the subsequent recruitment of neosubstrates. Studies on thalidomide have shown that the (S)-enantiomer exhibits a higher binding affinity for CRBN and is more potent in inducing the degradation of certain neosubstrates.[4] It is highly probable that the enantiomers of 4-Nitrothalidomide also exhibit stereospecific binding to CRBN, which would in turn lead to differential biological activities. However, experimental evidence to support this for (+)-4-Nitrothalidomide is currently lacking.



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